

Safeguarding Your Research: A Comprehensive Guide to Handling GPR55 Agonist 3

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Compound of Interest

Compound Name: GPR55 agonist 3

Cat. No.: B12367720

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For researchers and scientists in the field of drug development, ensuring laboratory safety is paramount, especially when working with potent, novel compounds. This guide provides essential safety and logistical information for handling **GPR55 agonist 3**, a potent G protein-coupled receptor 55 (GPR55) agonist. The following procedural guidance is designed to build trust and provide value beyond the product itself, making this your preferred source for laboratory safety and chemical handling information.

Immediate Safety and Handling Protocols

When handling **GPR55 agonist 3**, a compound with high potency, a comprehensive approach to safety is crucial. This involves a combination of engineering controls, personal protective equipment (PPE), and strict operational procedures.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent accidental exposure. The following table summarizes the recommended PPE for various procedures involving **GPR55 agonist 3**.

Task	Minimum Required PPE	Recommended PPE for Enhanced Safety
Initial Handling and Weighing of Powders	- Double nitrile gloves- Chemical splash goggles- Face shield- Disposable gown with tight-fitting cuffs- NIOSH-approved respirator (e.g., N95 for powders)	- Powered Air-Purifying Respirator (PAPR)- Full-body disposable suit (e.g., Tyvek)
Preparation of Solutions	- Double nitrile gloves- Chemical splash goggles- Laboratory coat	- Face shield- Chemical-resistant apron
Conducting Reactions/Assays	- Nitrile gloves (double-gloving recommended)- Safety glasses with side shields- Fully-buttoned laboratory coat	- Chemical splash goggles- Disposable gown
Waste Disposal	- Double nitrile gloves- Chemical splash goggles- Laboratory coat	- Face shield- Chemical-resistant apron

Note: Always inspect PPE for integrity before use and do not wear it outside of the laboratory. All disposable PPE should be discarded as hazardous waste after handling the compound.

Engineering Controls

- Ventilation: All manipulations of solid **GPR55 agonist 3** that could generate dust must be performed within a certified chemical fume hood, a powder-containment hood, or a glove box.^[1]
- Containment: Use of containment systems such as isolators or closed-system transfer devices is highly recommended for weighing and transferring the compound.^[1]

Operational Plan: From Receipt to Disposal

A clear, step-by-step plan is essential for the safe handling of **GPR55 agonist 3**.

Receiving and Storage

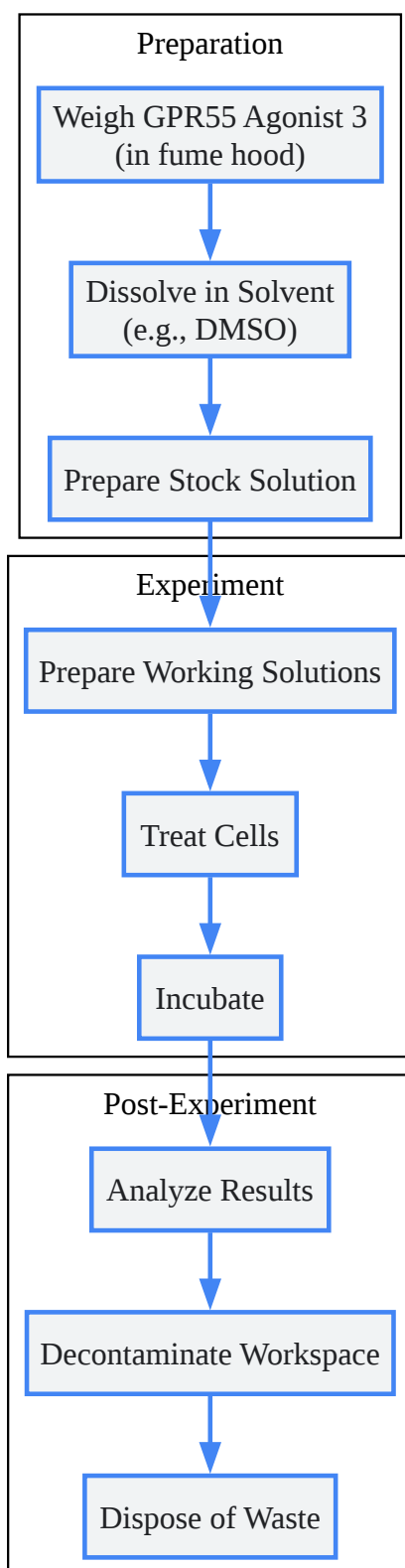
- Upon receipt, visually inspect the container for any damage.
- Store **GPR55 agonist 3** in a clearly labeled, tightly sealed container in a designated, ventilated, and access-controlled area.
- The compound is available as a powder and should be stored at -20°C for long-term stability. [2] For solutions in solvent, storage at -80°C is recommended.[2]

Experimental Workflow: A General Protocol for In Vitro Studies

The following provides a generalized workflow for preparing and using **GPR55 agonist 3** in a typical in vitro cell-based assay.

- Preparation of Stock Solution:
 - Don all required PPE for handling potent powders.
 - Perform all weighing and initial solubilization within a certified chemical fume hood or powder-containment hood.
 - Weigh the desired amount of **GPR55 agonist 3**.
 - Slowly add the appropriate solvent (e.g., DMSO) to the powder to avoid splashing.
 - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
 - Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.
- Preparation of Working Solutions:
 - Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer within a laminar flow hood.
 - Use fresh, sterile pipette tips for each dilution.

- Cell Treatment:
 - Add the final working solutions to your cell cultures.
 - Incubate for the desired time period under appropriate cell culture conditions.
- Post-Treatment Handling:
 - All tips, tubes, and plates containing the compound should be treated as hazardous waste.



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*Experimental workflow for handling **GPR55 agonist 3**.*

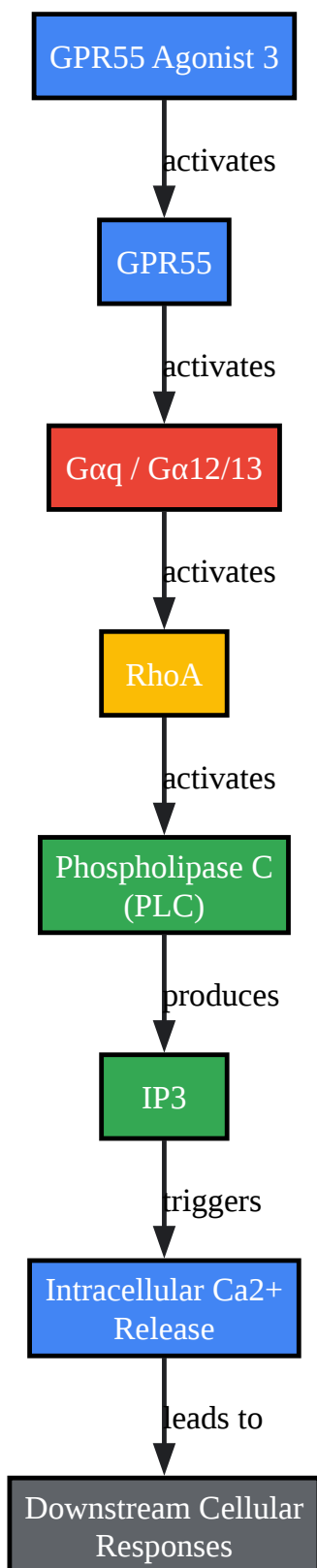
Disposal Plan

Proper disposal of **GPR55 agonist 3** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All materials that have come into contact with **GPR55 agonist 3**, including gloves, pipette tips, weighing paper, and excess solutions, must be collected in a designated hazardous waste container.[3]
- **Labeling:** The hazardous waste container must be clearly labeled with "Hazardous Waste" and a description of the contents.
- **Regulatory Compliance:** All disposal procedures must adhere to local, state, and federal regulations for hazardous and potentially psychoactive chemical waste.
- **Institutional Procedures:** Follow your institution's specific guidelines for the disposal of potent compounds and controlled substances. This may involve contacting your institution's Environmental Health and Safety (EHS) department for pickup and disposal.

GPR55 Signaling Pathway

Activation of GPR55 by an agonist like **GPR55 agonist 3** initiates a distinct signaling cascade. GPR55 couples to Gαq and Gα12/13 proteins. This leads to the activation of RhoA, which in turn stimulates Phospholipase C (PLC). PLC activation results in the generation of inositol trisphosphate (IP3), triggering the release of intracellular calcium from the endoplasmic reticulum. This increase in intracellular calcium can then lead to the activation of various downstream cellular responses.



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Simplified GPR55 signaling pathway upon agonist activation.

Quantitative Data

The following table summarizes the available quantitative data for **GPR55 agonist 3**.

Parameter	Value	Species
EC50	0.239 nM	Human GPR55
EC50	1.76 nM	Rat GPR55
EC50 (β -arrestin recruitment)	6.2 nM	Human GPR55

This comprehensive guide provides the essential framework for the safe handling, use, and disposal of **GPR55 agonist 3**. By adhering to these protocols, researchers can mitigate risks and ensure a safe and productive laboratory environment.

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